

preventing CZC-25146 hydrochloride degradation in experiments

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Compound of Interest

Compound Name: CZC-25146 hydrochloride

Cat. No.: B1139147

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Technical Support Center: CZC-25146 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling and use of **CZC-25146 hydrochloride** in experiments to prevent its degradation and ensure experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **CZC-25146 hydrochloride**?

A1: **CZC-25146 hydrochloride** is soluble in DMSO (Dimethyl Sulfoxide) up to 100 mM.[1] It is insoluble in water and ethanol.[2] For most in vitro experiments, preparing a concentrated stock solution in anhydrous, high-purity DMSO is recommended.

Q2: How should I store the solid compound and stock solutions of **CZC-25146 hydrochloride**?

A2: Proper storage is critical to prevent degradation. The solid powder should be stored at -20°C, desiccated, and protected from light.[3] Stock solutions in DMSO should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C for up to 6 months or at -80°C for up to 1 year.[2][4][5]

Q3: Is **CZC-25146 hydrochloride** sensitive to light?

A3: Yes, it is recommended to protect **CZC-25146 hydrochloride** from light.[3] Both the solid compound and solutions should be stored in amber vials or tubes wrapped in foil. Experiments should be conducted with minimal light exposure where possible.

Q4: What is the stability of **CZC-25146 hydrochloride** in aqueous solutions or cell culture media?

A4: As a hydrochloride salt, **CZC-25146 hydrochloride** is more stable in acidic conditions. In neutral or alkaline aqueous solutions, it may be prone to precipitation and degradation over time. It is recommended to prepare fresh dilutions of the DMSO stock solution into your aqueous buffer or cell culture medium immediately before each experiment. Do not store **CZC-25146 hydrochloride** in aqueous solutions for extended periods.

Q5: Can I sonicate or heat **CZC-25146 hydrochloride** to aid dissolution?

A5: Gentle warming and sonication can be used to aid the dissolution of **CZC-25146 hydrochloride** in DMSO if precipitation is observed.[4] However, prolonged heating should be avoided as it may promote degradation.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent or lower than expected potency in bioassays.	Compound degradation due to improper storage or handling.	<ul style="list-style-type: none">- Ensure the solid compound and stock solutions are stored at the correct temperature, protected from light, and desiccated.- Aliquot stock solutions to avoid multiple freeze-thaw cycles.- Prepare fresh working solutions from the DMSO stock for each experiment.
Precipitation of the compound in aqueous buffer or cell culture medium.	Low aqueous solubility of the free base form. The final concentration of DMSO in the working solution may be too low to maintain solubility.	<ul style="list-style-type: none">- Increase the final DMSO concentration in your assay if permissible for your experimental system.- Prepare the working solution by adding the DMSO stock to the aqueous buffer/medium with vigorous vortexing.- Do not store the compound in aqueous solutions.
Variability between experimental replicates.	Inhomogeneous solution or degradation of the compound in the working solution over the course of the experiment.	<ul style="list-style-type: none">- Ensure the stock solution is fully dissolved and homogenous before making dilutions.- Prepare a sufficient volume of the working solution for all replicates at once to ensure consistency.- For long-term experiments, consider replenishing the compound in the medium at regular intervals.
Loss of activity in stock solutions over time.	Degradation due to moisture absorption by DMSO or exposure to light.	<ul style="list-style-type: none">- Use anhydrous, high-purity DMSO to prepare stock solutions.[2]- Store stock

solutions in tightly sealed vials
at -20°C or -80°C. - Protect
stock solution vials from light.

Quantitative Data Summary

Table 1: Physicochemical and Biological Properties of CZC-25146

Property	Value	Reference
Molecular Weight	488.54 g/mol (free base)	[1]
Molecular Formula	C ₂₂ H ₂₅ FN ₆ O ₄ S	[1]
CAS Number	1191911-26-8	[1]
Purity	≥98% (HPLC)	[1]
IC ₅₀ (wild-type LRRK2)	4.76 nM	[1][6]
IC ₅₀ (G2019S LRRK2)	6.87 nM	[1][6]
Solubility in DMSO	Up to 100 mM	[1]
Solubility in Water	Insoluble	[2]
Solubility in Ethanol	Insoluble	[2]

Table 2: Recommended Storage Conditions for **CZC-25146 Hydrochloride**

Form	Storage Temperature	Duration	Special Conditions	Reference
Solid Powder	-20°C	Up to 3 years	Desiccate, Protect from light	[2][7]
DMSO Stock Solution	-20°C	Up to 6 months	Aliquot, Protect from light	[5]
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot, Protect from light	[2][4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

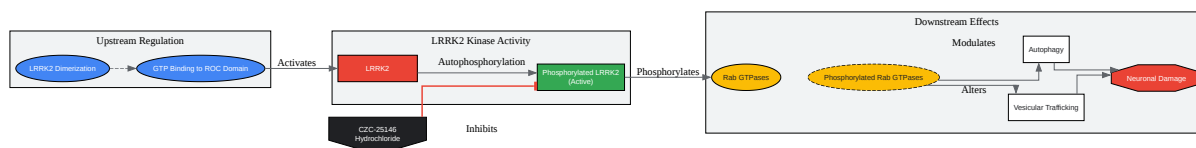
- Materials:
 - **CZC-25146 hydrochloride** (solid powder)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials
- Procedure:
 1. Allow the vial of solid **CZC-25146 hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.89 mg of CZC-25146 (free base molecular weight: 488.54 g/mol). Note: Always refer to the batch-specific molecular weight on the product's certificate of analysis.
 3. Add the appropriate volume of anhydrous DMSO to the solid compound.
 4. Vortex the solution until the compound is completely dissolved. Gentle warming or brief sonication can be used if necessary.
 5. Aliquot the stock solution into single-use volumes in sterile, amber microcentrifuge tubes.
 6. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

- Materials:
 - 10 mM **CZC-25146 hydrochloride** stock solution in DMSO
 - Pre-warmed cell culture medium

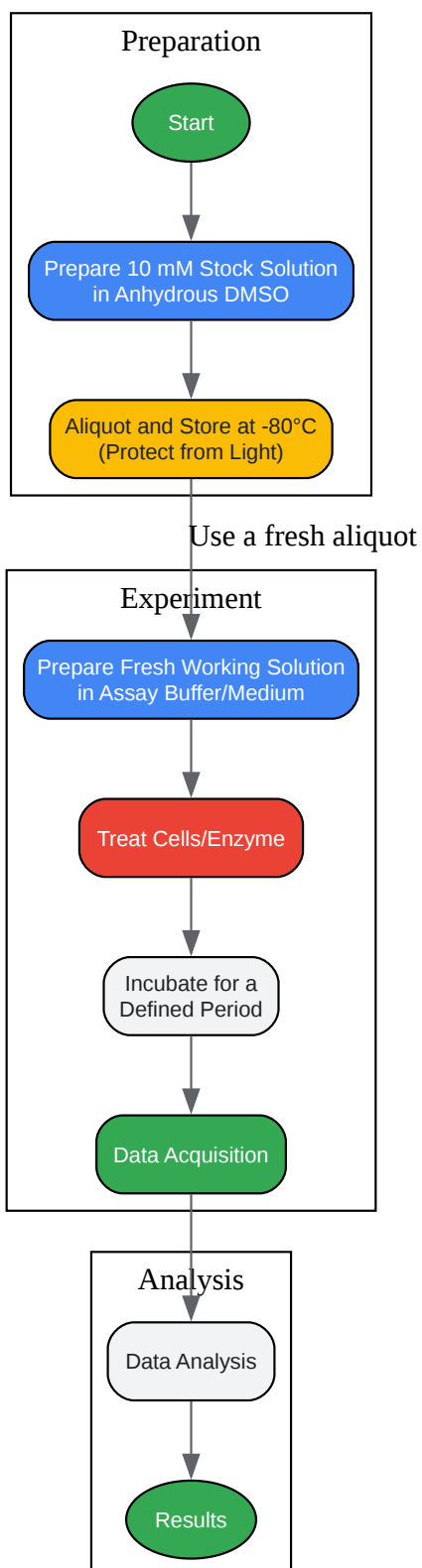
- Procedure:
 1. Thaw an aliquot of the 10 mM DMSO stock solution at room temperature.
 2. Calculate the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium. For example, to prepare 1 mL of a 10 μ M working solution, you will need 1 μ L of the 10 mM stock solution.
 3. Perform a serial dilution if necessary for lower final concentrations to ensure accuracy.
 4. Add the calculated volume of the DMSO stock solution to the pre-warmed cell culture medium. Immediately vortex or pipette up and down to mix thoroughly and prevent precipitation.
 5. The final concentration of DMSO in the cell culture medium should be kept as low as possible (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.
 6. Use the freshly prepared working solution immediately.

Visualizations



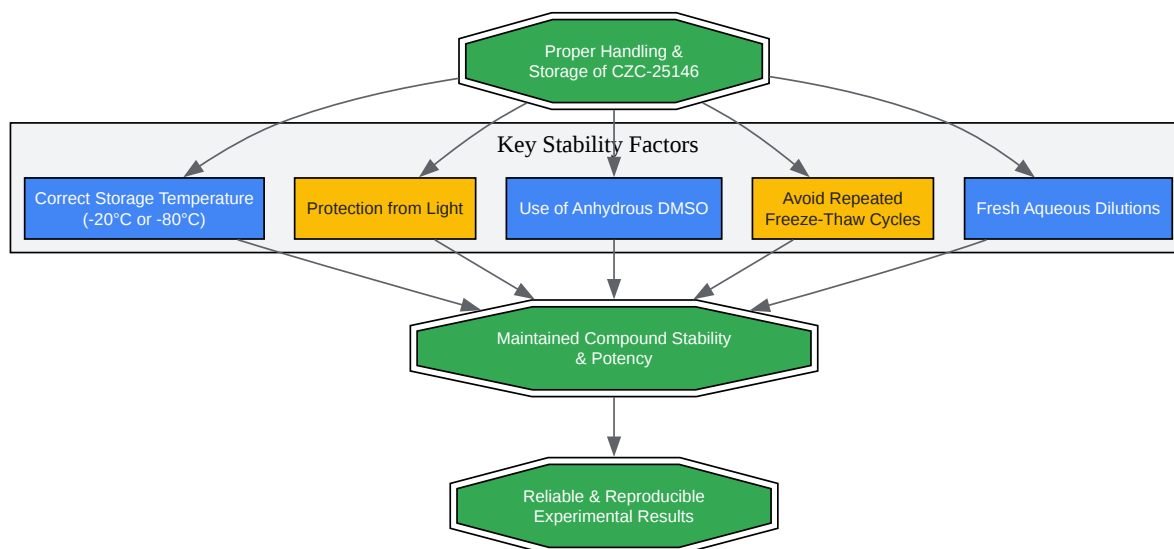
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Caption: LRRK2 signaling pathway and the inhibitory action of CZC-25146.



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Caption: Recommended workflow for experiments using **CZC-25146 hydrochloride**.



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Caption: Key factors for ensuring the stability of **CZC-25146 hydrochloride**.

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